

4-(2-Chlorophenyl)-1H-pyrazole-3-amine safety data sheet (SDS/MSDS)

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Compound of Interest

Compound Name: 4-(2-Chlorophenyl)-1H-pyrazole-3-amine

CAS No.: 95750-98-4

Cat. No.: B1612722

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Technical Guide: 4-(2-Chlorophenyl)-1H-pyrazole-3-amine

Safety Assessment, Physicochemical Profile, and Synthetic Utility

Part 1: Executive Summary & Compound Identity

4-(2-Chlorophenyl)-1H-pyrazole-3-amine is a specialized heterocyclic building block primarily utilized in the synthesis of kinase inhibitors (e.g., for oncology targets) and anti-inflammatory agents. Due to the presence of the ortho-chloro substituent on the phenyl ring, this compound exhibits distinct steric properties compared to its para-chloro analogs, influencing both its biological binding affinity and its crystallographic packing.

This guide provides a comprehensive safety and technical profile. Where specific experimental toxicity data for the 2-chloro isomer is absent, Read-Across methodology is applied using the

structurally homologous 4-chlorophenyl isomer (CAS 40545-65-1) as a high-confidence surrogate.

Chemical Identity

Parameter	Data / Value
Chemical Name	4-(2-Chlorophenyl)-1H-pyrazol-3-amine
Synonyms	3-Amino-4-(2-chlorophenyl)pyrazole; 5-Amino-4-(2-chlorophenyl)pyrazole (tautomer)
CAS Number	95750-98-4
Molecular Formula	C ₉ H ₈ ClN ₃
Molecular Weight	193.63 g/mol
SMILES	<chem>Nc1[nH]ncc1-c1ccccc1Cl</chem>
InChI Key	CTDDRNREDMYWMI-UHFFFAOYSA-N (Analog)
Appearance	Off-white to pale yellow solid
Solubility	DMSO (>20 mg/mL), Methanol; Low solubility in water

Part 2: Hazard Identification & Safety Assessment

Critical Warning: This compound is a potent nitrogen heterocycle. While specific toxicological data for the 2-chloro isomer is limited, its structural analogs are classified as Acute Toxicants. Treat with maximum containment.

GHS Classification (Read-Across Approach)

Based on high-confidence analog: 4-(4-Chlorophenyl)-1H-pyrazol-3-amine (CAS 40545-65-1)

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 3	H301: Toxic if swallowed.
Serious Eye Damage	Category 1	H318: Causes serious eye damage.
Skin Sensitization	Category 1	H317: May cause an allergic skin reaction.
Aquatic Toxicity	Chronic 2	H411: Toxic to aquatic life with long-lasting effects.

NFPA 704 Rating (Estimated)

- Health (Blue): 3 (Short exposure could cause serious temporary or residual injury)
- Flammability (Red): 1 (Must be preheated before ignition can occur)
- Instability (Yellow): 0 (Normally stable)

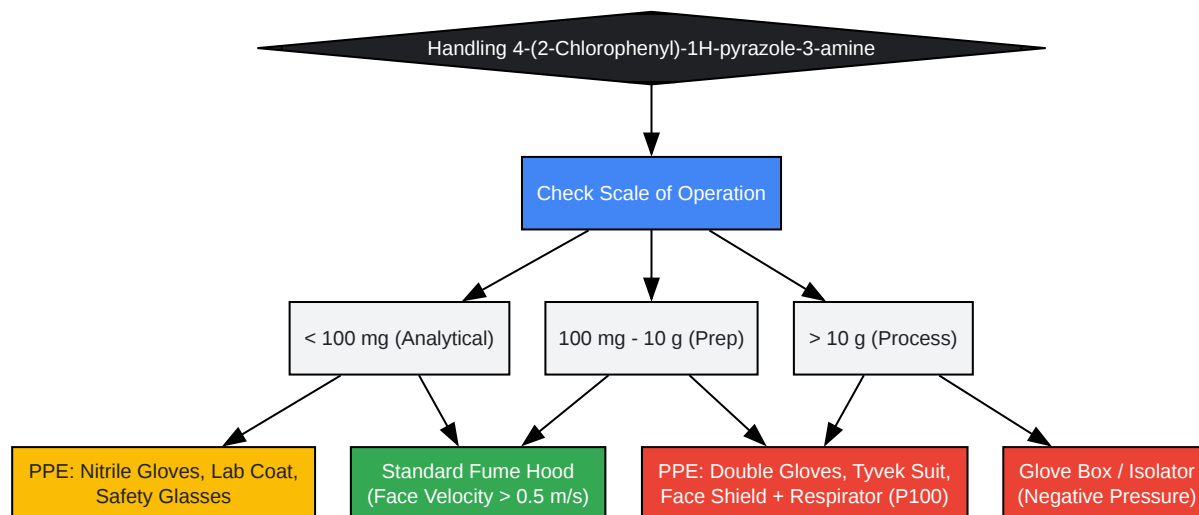
Toxicology & Mechanism of Action

- Target Organs: Liver, Eyes, Respiratory System.
- Mechanism: Aminopyrazoles can act as nucleophiles and may form reactive metabolites via hepatic oxidation. The ortho-chloro group increases lipophilicity (LogP ~2.3), potentially enhancing membrane permeability compared to unsubstituted analogs.
- Ocular Risk: The free amine at position 3 is basic; direct contact with the cornea can cause saponification of membrane lipids, leading to irreversible corneal opacity (Category 1 Eye Damage).

Part 3: Handling, Storage & Emergency Protocols

Safe Handling Workflow

The following decision matrix outlines the required engineering controls based on the operation scale.



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Figure 1: Risk-based handling decision matrix for aminopyrazoles.

Storage & Stability

- Temperature: Store at 2–8°C (Refrigerated).
- Atmosphere: Hygroscopic; store under Argon or Nitrogen.
- Incompatibilities: Strong oxidizing agents, acid chlorides, anhydrides.
- Shelf Life: 24 months if stored properly in amber glass vials.

Emergency Response

- Eye Contact (Critical): Rinse cautiously with water for 15 minutes while lifting eyelids. Remove contact lenses if present. Seek immediate medical attention (Ophthalmologist).
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Administer activated charcoal slurry if instructed by Poison Control.
- Spill Cleanup:

- Evacuate area.[1]
- Don full PPE (P100 respirator).
- Wet spill with inert solvent (PEG-400) to prevent dust.
- Absorb with vermiculite and place in hazardous waste container (Tag: Toxic Organic Solid).

Part 4: Synthetic Utility & Experimental Protocol

Application Context

This compound is a "privileged scaffold" in medicinal chemistry. The 3-amino-4-arylpyrazole motif is a bioisostere for the ATP-binding hinge region of kinases.

- Key Reaction: Cyclocondensation with hydrazine.
- Downstream Utility: Precursor for pyrazolo[1,5-a]pyrimidines (via reaction with 1,3-dicarbonyls).

Synthesis Protocol: From (2-Chlorophenyl)acetonitrile

Rationale: Direct synthesis ensures purity and avoids the high cost of commercial sourcing.

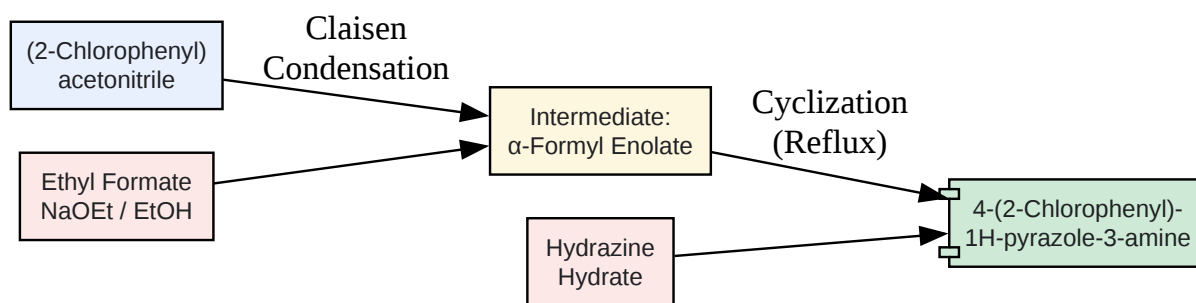
Reaction Scheme:

- Formylation: (2-Chlorophenyl)acetonitrile + Ethyl Formate + NaOEt → α -Formyl-(2-chlorophenyl)acetonitrile (enolate).
- Cyclization: Intermediate + Hydrazine Hydrate → **4-(2-Chlorophenyl)-1H-pyrazole-3-amine**.

Step-by-Step Methodology:

- Reagents:
 - (2-Chlorophenyl)acetonitrile (10.0 mmol)

- Ethyl formate (12.0 mmol)
- Sodium ethoxide (11.0 mmol, freshly prepared)
- Hydrazine hydrate (15.0 mmol, 80% solution)
- Solvent: Anhydrous Ethanol.
- Procedure:
 - Step A (Formylation): In a flame-dried flask under N₂, dissolve NaOEt in ethanol. Add ethyl formate dropwise at 0°C. Stir for 15 min.
 - Step B (Addition): Add (2-chlorophenyl)acetonitrile dropwise. The solution will turn yellow/orange. Allow to warm to Room Temperature (RT) and stir for 4 hours. Checkpoint: TLC (20% EtOAc/Hex) should show consumption of nitrile.
 - Step C (Cyclization): Cool the mixture back to 0°C. Add Hydrazine hydrate dropwise (Caution: Exothermic).
 - Step D (Reflux): Heat the mixture to reflux (78°C) for 3 hours.
 - Step E (Workup): Evaporate ethanol under reduced pressure. Resuspend residue in ice water. Neutralize with dilute Acetic Acid to pH 7.0.
 - Step F (Purification): The product usually precipitates as a solid. Filter and recrystallize from Ethanol/Water (9:1).
- Validation:
 - ¹H NMR (DMSO-d₆): Look for pyrazole-H5 singlet (~7.8 ppm) and broad NH₂ singlet (~4.5 ppm).
 - Yield: Typical range 65–75%.



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Figure 2: Synthetic pathway for the preparation of the target aminopyrazole.

Part 5: References & Grounding

- National Center for Biotechnology Information (2023). PubChem Compound Summary for CID 329815451, 4-(4-Chlorophenyl)-1H-pyrazol-3-amine (Analog Safety Data). Retrieved from [\[Link\]](#)
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- Wilcoxon, K., et al. (2003). Synthesis of 3-phenylpyrazolo[4,3-b]pyridines via a convenient synthesis of 4-amino-3-arylpyrazoles.[2] Bioorganic & Medicinal Chemistry Letters.[2] Retrieved from [\[Link\]](#)

Disclaimer: This document is for research and development purposes only. The Read-Across safety data provided is based on structural analogs and should be treated as a minimum baseline for risk assessment. Always consult a certified toxicologist before scaling up.

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Sources

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